

mass spectrum of 2,3-Butanedione-¹³C₂

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Compound of Interest

Compound Name: 2,3-Butanedione-¹³C₂

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An In-depth Technical Guide to the Mass Spectrum of 2,3-Butanedione-¹³C₂

This technical guide provides a comprehensive overview of the mass spectrum of 2,3-Butanedione-¹³C₂, tailored for researchers, scientists, and professionals in drug development. The document details the predicted fragmentation pattern, a comparative analysis with its unlabeled counterpart, and a standardized experimental protocol for its analysis.

Introduction

2,3-Butanedione, also known as diacetyl, is a naturally occurring alpha-diketone. Its isotopically labeled form, 2,3-Butanedione-¹³C₂, where the two methyl carbons are replaced with carbon-13, is a valuable tool in metabolic research and as an internal standard in mass spectrometry-based assays. Understanding its mass spectrometric behavior is crucial for its effective application. This guide focuses on the electron ionization (EI) mass spectrum.

Predicted Mass Spectrum and Fragmentation

The mass spectrum of a molecule provides a fingerprint based on the mass-to-charge ratio (m/z) of its molecular ion and fragment ions. For 2,3-Butanedione-¹³C₂, the key fragmentation pathway is α -cleavage.[1][2]

Molecular Ion: The molecular formula for 2,3-Butanedione-¹³C₂ is ¹³CH₃COCO¹³CH₃.[3] Its monoisotopic mass is 88.04 Da, a +2 mass shift compared to the unlabeled 2,3-Butanedione (86.04 Da).[4][5] Therefore, the molecular ion peak ([M]⁺) is expected at m/z 88.

Major Fragmentation: Ketones and aldehydes commonly undergo α -cleavage, which involves the breaking of a bond adjacent to the carbonyl group.^{[2][6]} In the case of 2,3-Butanedione, the weakest bond is the C-C bond between the two carbonyl groups. Electron impact ionization will result in the formation of a molecular ion, which then fragments.

The primary fragmentation event is the cleavage of the central C-C bond, leading to the formation of an acylium ion. For 2,3-Butanedione- $^{13}\text{C}_2$, this results in the formation of a $^{[13]}\text{CH}_3\text{CO}]^+$ ion. The expected m/z for this fragment is 44. This fragment is resonance-stabilized and is therefore expected to be the base peak in the spectrum.

Data Presentation: Predicted Mass Spectral Data

The following table summarizes the predicted quantitative data for the mass spectrum of 2,3-Butanedione- $^{13}\text{C}_2$ in comparison to its unlabeled form.

Compound	Molecular Formula	Molecular Ion (m/z)	Base Peak (m/z)	Major Fragment Ion
2,3-Butanedione	$\text{C}_4\text{H}_6\text{O}_2$	86	43	$[\text{CH}_3\text{CO}]^+$
2,3-Butanedione- $^{13}\text{C}_2$	$^{13}\text{C}_2\text{C}_2\text{H}_6\text{O}_2$	88	44	$^{[13]}\text{CH}_3\text{CO}]^+$

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

This section outlines a typical experimental protocol for acquiring the electron ionization (EI) mass spectrum of 2,3-Butanedione- $^{13}\text{C}_2$.

4.1. Sample Preparation

- **Standard Solution:** Prepare a 1 mg/mL stock solution of 2,3-Butanedione- $^{13}\text{C}_2$ in a high-purity volatile solvent such as methanol or acetonitrile.
- **Working Solution:** Dilute the stock solution to a final concentration of 10 $\mu\text{g}/\text{mL}$ using the same solvent.

4.2. Instrumentation

- A gas chromatograph equipped with a capillary column (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 μm film thickness).
- A mass spectrometer with an electron ionization (EI) source.

4.3. GC-MS Parameters

Parameter	Value
Gas Chromatograph	
Injection Volume	1 μL
Injector Temperature	250 °C
Split Ratio	20:1
Carrier Gas	Helium
Flow Rate	1.0 mL/min
Oven Program	Initial temp 40 °C, hold for 2 min, ramp to 250 °C at 10 °C/min, hold for 5 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
Source Temperature	230 °C
Quadrupole Temperature	150 °C
Mass Range	m/z 35-150
Scan Speed	1000 amu/s

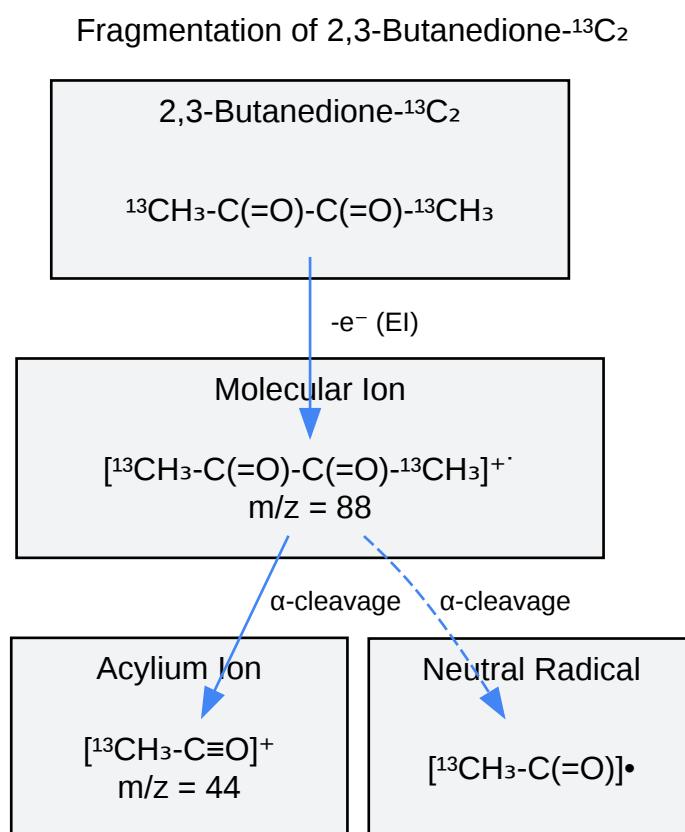
4.4. Data Acquisition and Analysis

- Inject the prepared sample into the GC-MS system.

- Acquire the total ion chromatogram (TIC) and the mass spectrum of the peak corresponding to 2,3-Butanedione- $^{13}\text{C}_2$.
- Process the data to identify the molecular ion and major fragment peaks.

Visualization of Fragmentation Pathway

The following diagram illustrates the primary fragmentation pathway of 2,3-Butanedione- $^{13}\text{C}_2$ upon electron ionization.



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Caption: Electron ionization and subsequent α -cleavage of 2,3-Butanedione- $^{13}\text{C}_2$.

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